

An In-depth Technical Guide to 2-(4-Ethylphenyl)propan-2-amine

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Compound of Interest

Compound Name: 2-(4-Ethylphenyl)propan-2-amine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2-(4-Ethylphenyl)propan-2-amine**, a substituted aromatic amine of interest in various fields of chemical and pharmaceutical research. Due to the limited availability of public data on this specific molecule, this guide also includes comparative data on the closely related analog, 2-(4-methylphenyl)propan-2-amine, to provide contextual understanding of its potential properties and characteristics.

Chemical Identity

IUPAC Name: **2-(4-Ethylphenyl)propan-2-amine**

Synonyms:

- Benzenemethanamine, 4-ethyl- α,α -dimethyl-

CAS Number: 17797-07-8

Molecular Formula: C₁₁H₁₇N

Physicochemical Properties

Quantitative data for **2-(4-Ethylphenyl)propan-2-amine** is not readily available in public databases. However, for comparative purposes, the physicochemical properties of its methyl analog, 2-(4-methylphenyl)propan-2-amine (CAS 6526-79-0), are presented below. These values can offer an approximation of the expected properties for the ethyl-substituted compound.

Property	Value (for 2-(4-methylphenyl)propan-2-amine)	Data Source
Molecular Weight	149.23 g/mol	PubChem
XLogP3-AA (LogP)	2.3	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	149.120449483 g/mol	PubChem
Monoisotopic Mass	149.120449483 g/mol	PubChem
Topological Polar Surface Area	26 Å ²	PubChem
Heavy Atom Count	11	PubChem
Complexity	121	PubChem

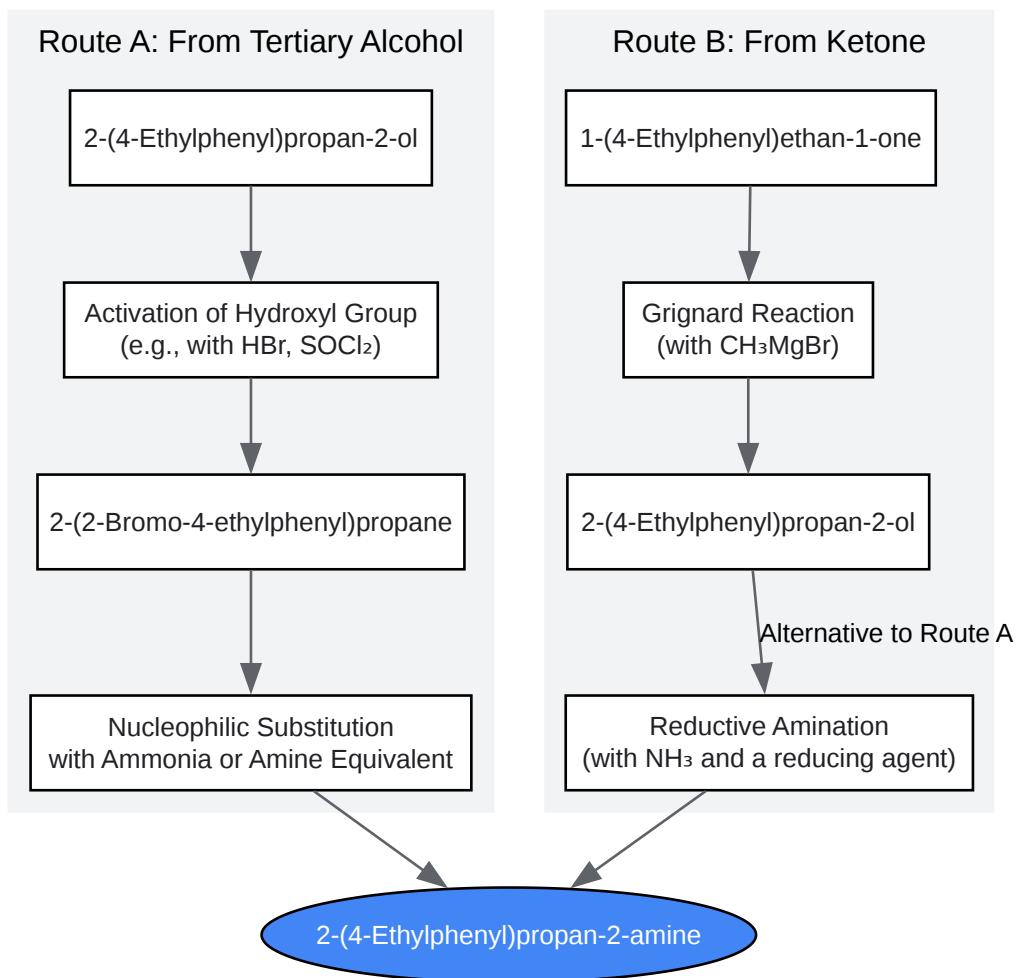
Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of **2-(4-Ethylphenyl)propan-2-amine** are not extensively documented in publicly accessible literature. However, a general synthetic approach for related α,α -disubstituted benzylamines can be conceptualized.

General Synthesis Workflow

The synthesis of α,α -disubstituted benzylamines, such as **2-(4-Ethylphenyl)propan-2-amine**, can be approached through various established organic chemistry methodologies. A common strategy involves the amination of a suitable tertiary alcohol or the reductive amination of a corresponding ketone. The following diagram illustrates a logical workflow for a potential synthesis route.

General Synthesis Workflow for 2-(4-Ethylphenyl)propan-2-amine



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